

Application Notes and Protocols: SSR180711 in Primary Neuronal Cultures

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Compound of Interest

Compound Name: SSR180711

Cat. No.: B1242869

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Introduction

SSR180711 is a potent and selective partial agonist for the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR), a key modulator of synaptic transmission and neuronal survival.^[1] In primary neuronal cultures, **SSR180711** serves as a valuable pharmacological tool to investigate neuroprotective signaling pathways and to assess potential therapeutic strategies for neurodegenerative diseases and cognitive disorders. These application notes provide a comprehensive guide for utilizing **SSR180711** in primary neuronal culture systems, including detailed protocols for neuroprotection assays and analysis of downstream signaling cascades.

Data Presentation

The following tables summarize the key pharmacological properties of **SSR180711** and suggested concentration ranges for various applications in primary neuronal cultures, based on existing literature.

Table 1: Pharmacological Profile of **SSR180711**

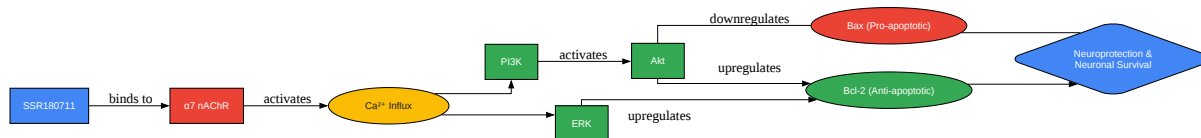
Parameter	Species	Value	Reference
Binding Affinity (K _i)	Rat α7 nAChR	22 ± 4 nM	[1]
Human α7 nAChR	14 ± 1 nM	[1]	
Functional Activity (EC ₅₀)	Human α7 nAChR (in Xenopus oocytes)	4.4 μM	[1]
Human α7 nAChR (in GH4C1 cells)	0.9 μM	[1]	
In Vitro Electrophysiology	Increased LTP in rat hippocampal slices	0.3 μM	[1]

Table 2: Recommended Concentration Ranges for **SSR180711** in Primary Neuronal Culture Experiments

Application	Recommended Concentration Range	Key Readouts
Neuroprotection Assays	0.1 - 10 μM	Neuronal viability, LDH release, Caspase-3 activity
Signaling Pathway Analysis	0.1 - 5 μM	Phospho-Akt, Phospho-ERK, intracellular Ca ²⁺
Modulation of Apoptotic Factors	0.1 - 5 μM	Bcl-2 and Bax protein expression
Electrophysiology	0.1 - 1 μM	Postsynaptic currents, long-term potentiation

Mandatory Visualizations

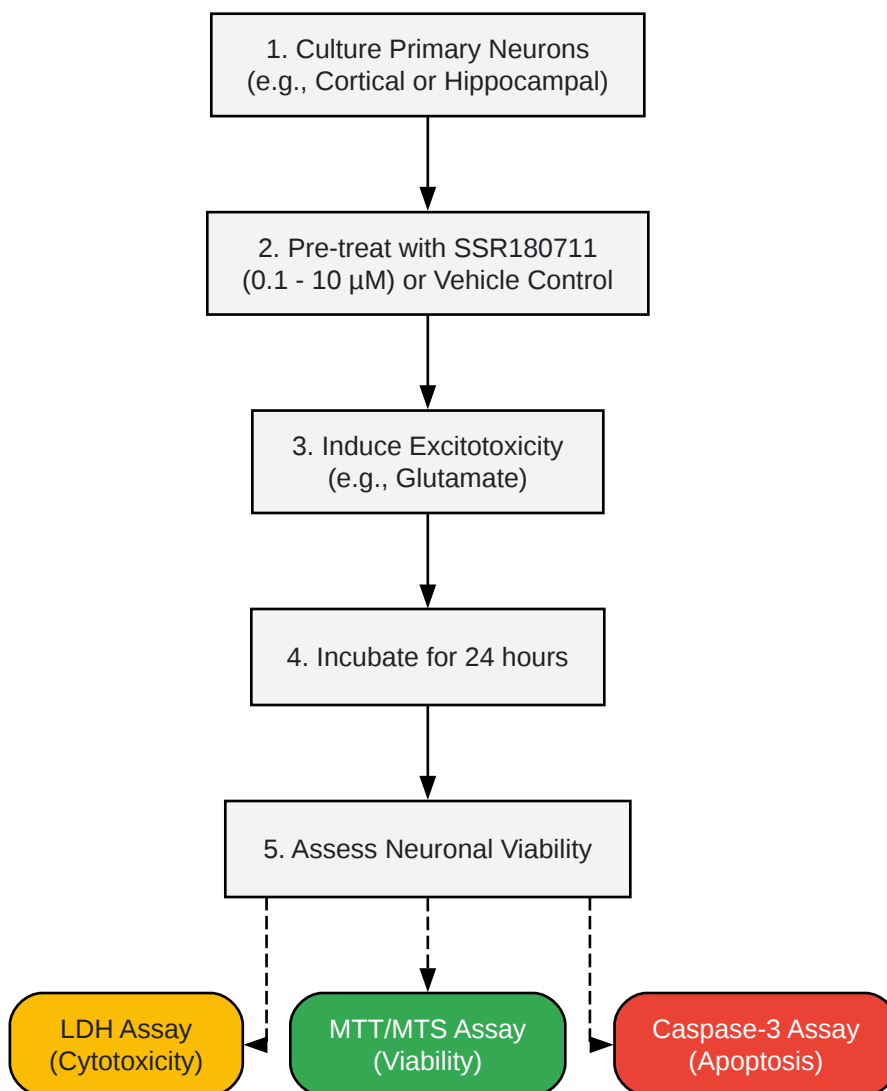
Signaling Pathway of SSR180711-Mediated Neuroprotection



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Caption: **SSR180711** neuroprotective signaling cascade.

Experimental Workflow for Neuroprotection Assay



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References

- 1. SSR180711, a novel selective alpha7 nicotinic receptor partial agonist: (1) binding and functional profile - PubMed [pubmed.ncbi.nlm.nih.gov]

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